

Application Notes and Protocols: Preparation of DL-AP5 Sodium Stock Solution

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Compound Name: DL-AP5 sodium

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **DL-AP5 sodium** salt, a selective and competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor. DL-AP5 is a crucial tool in neuroscience research for investigating the physiological and pathological roles of NMDA receptors, which are pivotal in synaptic plasticity, learning, and memory.[1] This guide includes detailed protocols, quantitative data, and visualizations to ensure accurate and reproducible preparation for various experimental applications.

Introduction

DL-2-Amino-5-phosphonopentanoic acid (DL-AP5) is a widely used pharmacological agent that competitively inhibits the binding of glutamate to NMDA receptors.[2] Its sodium salt form offers enhanced solubility in aqueous solutions, making it convenient for in vitro and in vivo studies. Understanding the precise roles of NMDA receptor subtypes in neuronal function and dysfunction is critical for the development of therapeutics for neurological disorders. Accurate preparation of a DL-AP5 stock solution is the first and a critical step for obtaining reliable and reproducible experimental results.

Mechanism of Action

DL-AP5 acts as a competitive antagonist at the glutamate binding site on the NMDA receptor. The NMDA receptor is an ionotropic glutamate receptor that, upon activation, allows the influx of Ca^{2+} ions into the postsynaptic neuron.[1][3] This calcium influx is a key trigger for a cascade of intracellular signaling pathways that underlie synaptic plasticity, such as long-term potentiation (LTP) and long-term depression (LTD).[4][5] By blocking the glutamate binding site, DL-AP5 prevents channel opening and subsequent Ca^{2+} influx, thereby inhibiting NMDA receptor-mediated synaptic transmission and plasticity.[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **DL-AP5 sodium** salt.

Property	Value	Reference
Molecular Formula	$\text{C}_5\text{H}_{11}\text{NNaO}_5\text{P}$	[6]
Molecular Weight	219.11 g/mol	[6][7][8]
Appearance	White solid	[7]
Purity (HPLC)	$\geq 98\%$	[7]
Solubility in Water	Up to 100 mM	[6][7]
Storage (Lyophilized Powder)	Desiccate at room temperature	
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C	[2][7]

Experimental Protocol: Preparation of a 100 mM DL-AP5 Sodium Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **DL-AP5 sodium** salt in water.

Materials:

- **DL-AP5 sodium** salt (lyophilized powder)

- Nuclease-free water (or appropriate buffer, e.g., PBS)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Analytical balance

Procedure:

- Determine the required mass of **DL-AP5 sodium** salt.
 - To prepare 1 mL of a 100 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 219.11 \text{ g/mol} = 0.021911 \text{ g} = 21.911 \text{ mg}$
- Weigh the **DL-AP5 sodium** salt.
 - Carefully weigh out 21.91 mg of **DL-AP5 sodium** salt powder using an analytical balance.
- Dissolve the powder.
 - Add the weighed **DL-AP5 sodium** salt to a sterile microcentrifuge tube.
 - Add 1 mL of nuclease-free water to the tube.
- Ensure complete dissolution.
 - Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear and colorless.
- Aliquot and store.
 - For convenience and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile microcentrifuge tubes.[2]

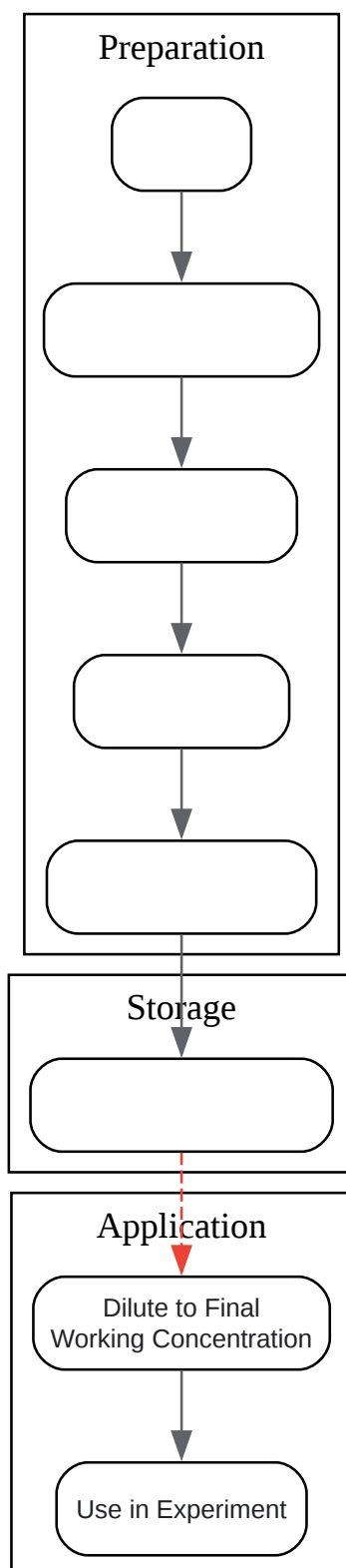
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[2][7]}

Note on Working Concentrations: The final working concentration of DL-AP5 will depend on the specific experimental paradigm. Typical working concentrations range from 10 µM to 100 µM.^{[2][9]}

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **DL-AP5 sodium** stock solution.

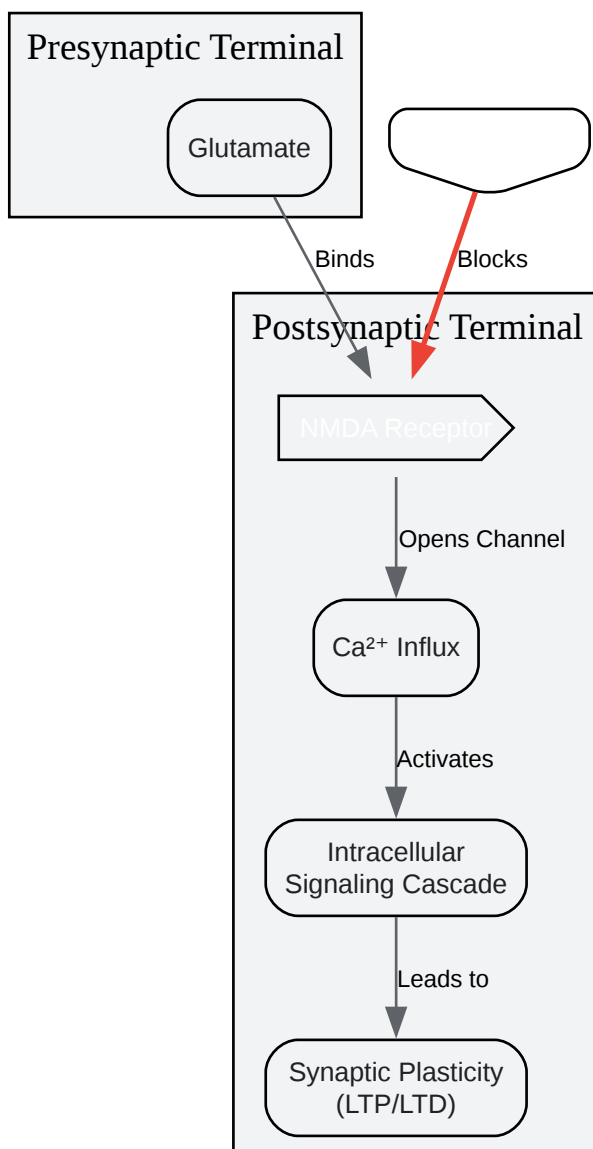


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Caption: Workflow for **DL-AP5 Sodium** Stock Solution Preparation.

Signaling Pathway

The diagram below depicts the NMDA receptor signaling pathway and the inhibitory action of DL-AP5.



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Caption: DL-AP5 Inhibition of NMDA Receptor Signaling.

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